

Technical Support Center: Borchers® LH 10 - Troubleshooting and FAQs

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LH10

Cat. No.: B15623763

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This guide provides researchers, scientists, and formulation professionals with technical support for using Borchers® LH 10, a tin catalyst for water-based two-component polyurethane systems.

Frequently Asked Questions (FAQs)

Q1: What is Borchers® LH 10 and what are its primary applications?

Borchers® LH 10 is a tin catalyst specifically designed for water-based two-component (2K) polyurethane coatings.^[1] It is a 10% aqueous emulsion of an organic metal compound, Dibutyltin dilaurate (DBTL).^[1] Its primary function is to accelerate the cross-linking process in these systems.^{[1][2]}

Key applications include:

- Aqueous two-component polyurethane coatings^{[1][2]}
- High-gloss coatings^{[1][2]}

The benefits of using Borchers® LH 10 include improved drying time, enhanced scratch resistance, increased hardness, and better mechanical persistence of the final coating.[1][2]

Q2: What are the recommended solvents or dispersion media for Borchers® LH 10?

Borchers® LH 10 is supplied as a water-based emulsion and is intended for use in aqueous systems.[1] Therefore, the primary dispersion medium is water. For solvent-based systems, a different catalyst, Borchers® Kat 28, is recommended.[1]

Q3: How should Borchers® LH 10 be incorporated into a formulation?

It is recommended to add Borchers® LH 10 to the grinding process of the base component of the formulation.[2]

Q4: What is the recommended dosage for Borchers® LH 10?

The recommended dosage is approximately 0.4% to 0.6% based on the solid content of the binder.[1][2] However, it is crucial to determine the precise dosage through preliminary trials for each specific formulation.[1][2]

Q5: What are the storage and handling guidelines for Borchers® LH 10?

- Storage Temperature: Store between 5 and 30 °C.[2]
- Protection: Protect from weathering and frost.[2]
- Handling: Once opened, containers should be resealed immediately after use.[2]
- Safety: For detailed safety information, please refer to the product's safety data sheet (SDS).
[1][2]

Troubleshooting Guide

Issue 1: Poor or Slow Curing of the Polyurethane System

Possible Cause	Recommended Action
Incorrect Dosage	The concentration of LH 10 is critical. Verify that the dosage is within the recommended range of 0.4 – 0.6% of the binder's solid content. ^[1] ^[2] Conduct a dosage ladder study to determine the optimal concentration for your specific system.
Incompatibility with Formulation Components	Although designed for aqueous systems, other components in your formulation might interfere with the catalyst's activity. Review the compatibility of all resins, and additives.
Low Ambient Temperature	Curing of polyurethane systems is temperature-dependent. Ensure the curing environment meets the temperature specifications of your formulation.

Issue 2: Reduced Gloss or Surface Defects in the Final Coating

Possible Cause	Recommended Action
Improper Dispersion	Ensure that the LH 10 is added during the grinding of the base component for uniform distribution. ^[2] Inadequate mixing can lead to localized high concentrations and surface defects.
Phase Separation or Incompatibility	As an aqueous emulsion, LH 10's stability can be affected by other formulation components. Observe the formulation for any signs of instability, such as phase separation, after adding the catalyst.

Data Presentation

Table 1: Physical Characteristics of Borchers® LH 10

Property	Value
Appearance	10% aqueous emulsion of an organic metal compound (DBTL)[1]
Metal Content (Sn)	1.8 % [1][2]
Density	1.01 g/cm ³ (at 20°C)[1][2]
Media	Water-based[1]

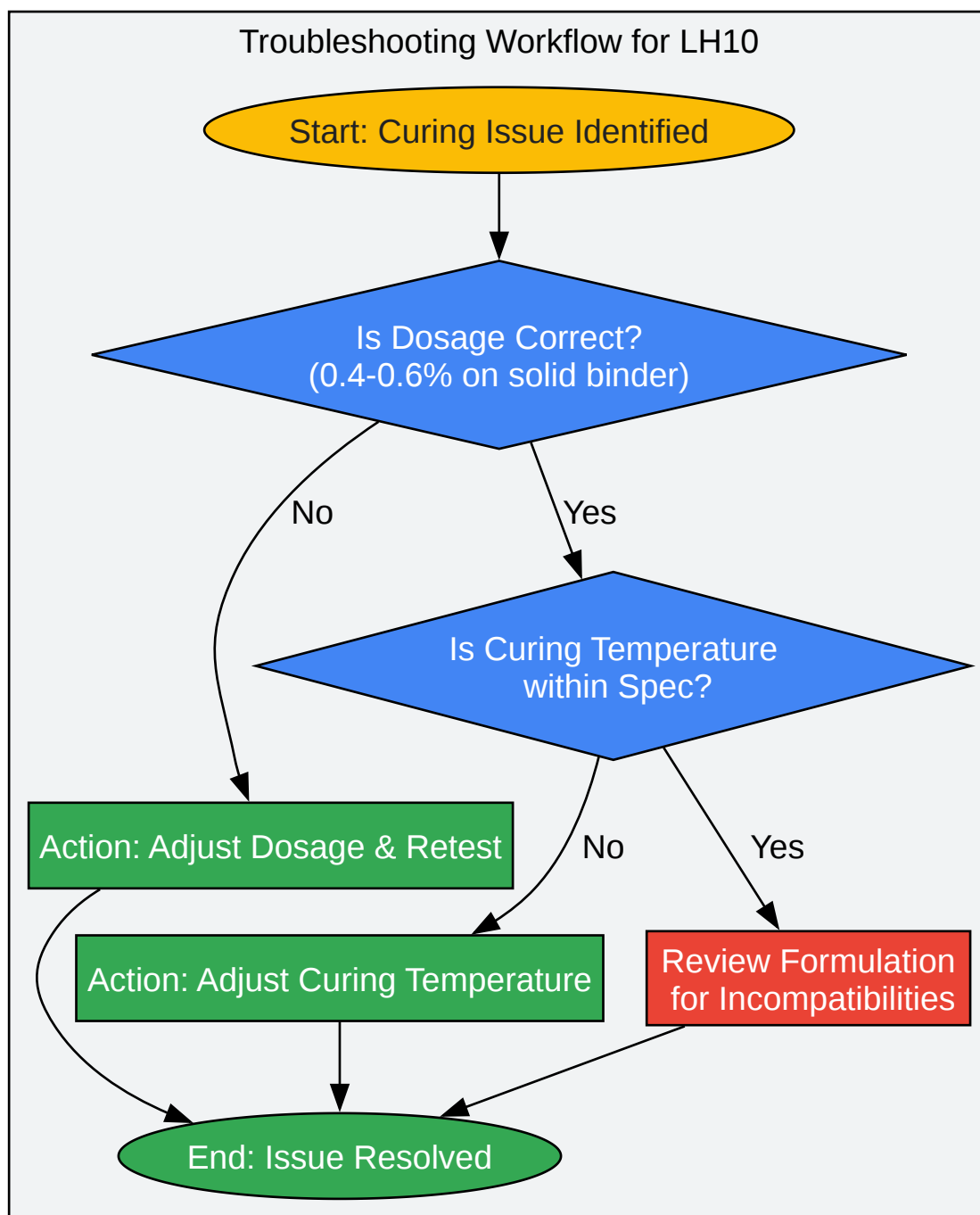
Experimental Protocols

Protocol: Determining Optimal Dosage of Borchers® LH 10

- Preparation of Master Batch: Prepare a master batch of your polyurethane base formulation without the catalyst.
- Sample Preparation: Divide the master batch into a series of smaller, equal-volume samples (e.g., 5 samples of 100g each).
- Dosage Ladder: Create a dosage ladder by adding varying amounts of Borchers® LH 10 to each sample. For example:
 - Sample 1: 0.2% LH 10
 - Sample 2: 0.4% LH 10
 - Sample 3: 0.6% LH 10
 - Sample 4: 0.8% LH 10
 - Sample 5 (Control): No catalyst
 - Note: Percentages are based on the solid content of the binder.
- Homogenization: Thoroughly mix each sample to ensure uniform dispersion of the catalyst.
- Application: Apply the catalyzed formulations to a standard substrate.

- **Curing and Evaluation:** Allow the samples to cure under controlled and identical conditions. Evaluate key properties at regular intervals (e.g., tack-free time, hardness development, gloss).
- **Analysis:** Compare the results to identify the optimal catalyst concentration that provides the desired curing profile and final film properties.

Visualizations



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Caption: Troubleshooting workflow for **LH10** curing issues.

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References

- 1. Borchers® LH 10 | Borchers: A Milliken Brand [[borchers.com](https://www.borchers.com)]
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- To cite this document: BenchChem. [Technical Support Center: Borchers® LH 10 - Troubleshooting and FAQs]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15623763/docs#technical-support-center-borchers-lh-10-troubleshooting-and-faqs>]

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